The Strategic Importance of the Functionalized Piperidine Core

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Compound of Interest

Compound Name:	*Methyl 4-hydroxypiperidine-4-carboxylate*
CAS No.:	*767265-77-0*
Cat. No.:	*B1603583*

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The piperidine motif is one of the most frequently encountered nitrogen-containing heterocycles in FDA-approved drugs.[1] Its success stems from a combination of factors:

- Structural Versatility: The saturated, chair-like conformation allows for precise spatial arrangement of substituents in axial or equatorial positions, which is critical for optimizing interactions within a target's binding pocket.
- Physicochemical Modulation: The basic nitrogen atom (pKa ~11) is typically protonated at physiological pH, which can enhance aqueous solubility and facilitate the formation of key hydrogen bonds. This basicity can be modulated through N-substitution.
- Improved Pharmacokinetics: The piperidine scaffold is generally recognized as being metabolically robust and can improve a drug candidate's ADME (Absorption, Distribution, Metabolism, and Excretion) profile.[3]

Methyl 4-hydroxypiperidine-4-carboxylate is a quintessential example of a highly functionalized piperidine. The C4 position is a tetrasubstituted stereocenter, a structural feature

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that can impart conformational rigidity and metabolic stability. The hydroxyl group serves as both a hydrogen bond donor and acceptor, and a nucleophilic handle for further elaboration. The methyl ester provides a site for hydrolysis to the corresponding carboxylic acid or conversion to amides, while the secondary amine is a key site for introducing substituents that modulate pharmacological activity and properties.

Physicochemical Profile and Spectroscopic Characterization

A thorough understanding of a compound's physical and spectral properties is fundamental for its application in synthesis.

Property	Value	Source
IUPAC Name	methyl 4-hydroxypiperidine-4-carboxylate	[5]
Molecular Formula	$C_7H_{13}NO_3$	[5]
Molecular Weight	159.18 g/mol	[5]
CAS Number	767265-77-0	[5]
Appearance	Solid	-
SMILES	COC(=O)C1(CCNCC1)O	[6]
InChIKey	AFJIZTKWUYPYNE-UHFFFAOYSA-N	[6]

Spectroscopic Signature

While a dedicated spectrum for the title compound is not publicly available, its structure allows for a confident prediction of its key NMR and IR features based on analogous compounds.[7][8]

- ^{1}H NMR: The spectrum would be characterized by signals for the piperidine ring protons, typically appearing as complex multiplets in the δ 1.5-3.5 ppm range. The N-H proton would appear as a broad singlet, and the O-H proton would also be a singlet, with chemical shifts

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that are dependent on solvent and concentration. The most distinct signal would be the methyl ester singlet (-OCH_3) appearing around δ 3.7 ppm.

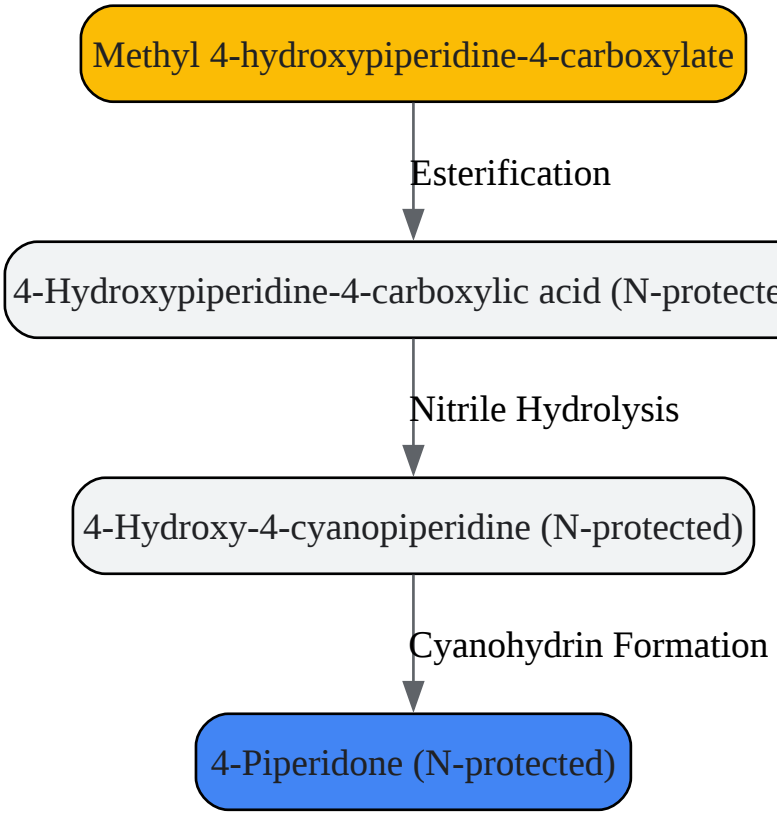
- ^{13}C NMR: Key signals would include the carbonyl carbon of the ester at ~175 ppm, the quaternary C4 carbon bearing the hydroxyl group at ~70 ppm, the methyl ester carbon at ~52 ppm, and the piperidine ring carbons between 30-50 ppm.[8]

- IR Spectroscopy: The spectrum would be dominated by a strong, broad absorption band for the O-H stretch around 3300-3500 cm^{-1}, a sharp C=O stretch for the ester at ~1730 cm^{-1}, and a C-N stretch in the 1100-1300 cm^{-1} region.

A Validated Approach to Synthesis: Retrosynthetic Analysis

From a process development perspective, a robust synthesis must be logical, high-yielding, and utilize readily available starting materials. The synthesis of **methyl 4-hydroxypiperidine-4-carboxylate** is best approached via a strategy that builds the key C4 functionality onto a pre-formed piperidine ring, with the nitrogen atom temporarily protected to prevent unwanted side reactions.

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Figure 1: Retrosynthetic analysis of the target compound.

This retrosynthetic pathway highlights a robust and logical sequence:

- Esterification: The final product can be formed via a simple esterification of the corresponding carboxylic acid.
- Nitrile Hydrolysis: The α-hydroxy acid can be reliably prepared by the hydrolysis of an α-hydroxy nitrile (a cyanohydrin).
- Cyanohydrin Formation: The key C-C bond and hydroxyl group can be installed simultaneously by the addition of cyanide to a protected 4-piperidone precursor.

This strategy is advantageous because it relies on well-established, high-yielding reactions and introduces the sensitive hydroxyl and amine functionalities in protected forms. The use of an N-Boc (tert-butoxycarbonyl) protecting group is standard practice, as it is stable to the conditions

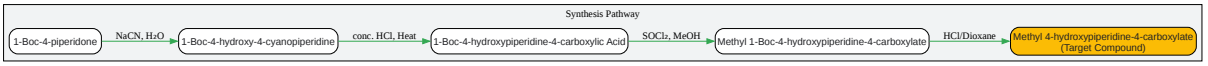
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of cyanohydrin formation and hydrolysis but can be removed cleanly under acidic conditions without affecting the ester.[9]

Self-Validating Experimental Protocols

The following protocols are based on established methodologies for analogous transformations, providing a reliable pathway for laboratory synthesis.

Workflow for Synthesis



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Figure 2: Step-by-step synthesis workflow.

Step-by-Step Methodology

Protocol 1: Synthesis of 1-Boc-4-hydroxypiperidine-4-carboxylic Acid

This two-step protocol first creates the α-hydroxy nitrile and then hydrolyzes it to the carboxylic acid. The N-Boc group ensures the piperidine nitrogen does not interfere.

- Cyanohydrin Formation:
  - To a stirred solution of 1-Boc-4-piperidone (1.0 eq) in a suitable solvent like water or a biphasic mixture at 0-5 °C, add a solution of sodium cyanide (NaCN, ~1.1 eq).
  - Maintain the reaction at low temperature and stir for 4-6 hours. The reaction progress should be monitored by TLC or LC-MS.
  - Causality: The reaction is a nucleophilic addition of the cyanide ion to the carbonyl carbon. The Boc group is stable under these mild basic conditions and prevents the secondary amine from acting as a competing nucleophile.

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- Upon completion, carefully neutralize with a mild acid and extract the product into an organic solvent (e.g., ethyl acetate). Dry the organic layer and concentrate under reduced pressure to yield the crude 1-Boc-4-hydroxy-4-cyanopiperidine, which can often be used directly in the next step.

- Nitrile Hydrolysis:
  - Treat the crude cyanohydrin from the previous step with concentrated hydrochloric acid (HCl).
  - Heat the mixture to reflux (typically 80-100 °C) for 12-24 hours. This step must be performed in a well-ventilated fume hood due to the evolution of ammonia.
  - Causality: Strong acidic conditions are required to hydrolyze the robust nitrile functional group, first to an amide and then to the carboxylic acid.[10]
  - After cooling, adjust the pH of the solution to ~3-4 to precipitate the amino acid product, 1-Boc-4-hydroxypiperidine-4-carboxylic acid.[11][12] Filter the solid, wash with cold water, and dry under vacuum.

Protocol 2: Esterification and Deprotection

This protocol converts the synthesized acid to the target methyl ester and then optionally removes the Boc protecting group.

- Methyl Esterification:
  - Suspend the 1-Boc-4-hydroxypiperidine-4-carboxylic acid (1.0 eq) in anhydrous methanol (MeOH) at 0 °C.
  - Add thionyl chloride ($SOCl_2$, ~1.5 eq) dropwise while maintaining the low temperature.[13]
  - Causality: Thionyl chloride reacts with methanol to form methyl chlorosulfite and HCl in situ. This protonates the carboxylic acid, activating it for nucleophilic attack by another molecule of methanol, a classic Fischer esterification mechanism.
  - Allow the reaction to warm to room temperature and stir for 4-16 hours.

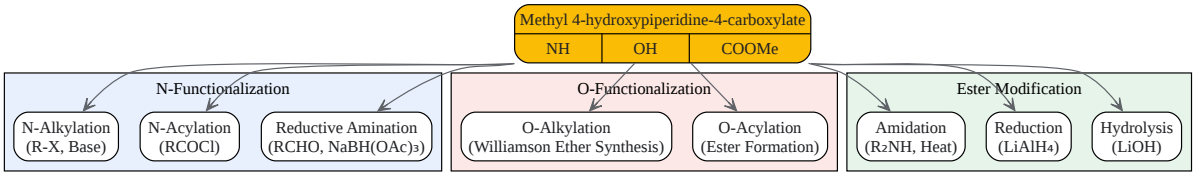
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- Remove the solvent under reduced pressure. Neutralize the residue with a saturated sodium bicarbonate solution and extract the product, methyl 1-Boc-4-hydroxypiperidine-4-carboxylate, into an organic solvent.

- N-Deprotection (Final Step):
  - Dissolve the protected ester from the previous step in a solvent such as 1,4-dioxane or ethyl acetate.
  - Add a saturated solution of HCl in 1,4-dioxane (~4M) and stir at room temperature for 1-2 hours.[9]
  - Causality: The Boc group is highly labile under strong acidic conditions. The acid protonates the carbamate, leading to its collapse into tert-butyl cation (which forms isobutylene), carbon dioxide, and the deprotected amine hydrochloride salt.
  - The product, **methyl 4-hydroxypiperidine-4-carboxylate** hydrochloride, will typically precipitate from the solution as a white solid. It can be isolated by filtration and washed with a non-polar solvent like diethyl ether.

Application as a Versatile Synthetic Intermediate

The true value of **methyl 4-hydroxypiperidine-4-carboxylate** lies in its capacity as a trifunctional building block. Each functional group—the secondary amine, the tertiary alcohol, and the methyl ester—can be addressed with a high degree of chemical selectivity.



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Figure 3: Key chemical transformations of the title compound.

A prime example of its utility is in the synthesis of antihistamines like Bepotastine.[4] While the exact intermediate may be the ethyl ester, the synthetic logic is identical. The piperidine nitrogen is functionalized via nucleophilic substitution, and the hydroxyl group is used as a handle for further reactions, demonstrating the strategic value of this scaffold in building complex, biologically active molecules.[4] The derivatives of 4-hydroxypiperidine have also been extensively explored for their analgesic activities.[14]

Conclusion and Future Outlook

Methyl 4-hydroxypiperidine-4-carboxylate is more than just a chemical intermediate; it is a carefully designed tool for drug discovery. Its synthesis, rooted in fundamental organic reactions like cyanohydrin formation and esterification, is robust and scalable. The compound's trifunctional nature provides chemists with a versatile platform to rapidly generate libraries of complex derivatives for structure-activity relationship (SAR) studies. As medicinal chemistry continues to explore more complex and three-dimensional chemical space, the demand for such highly functionalized, privileged scaffolds will only increase, cementing the role of **methyl 4-hydroxypiperidine-4-carboxylate** in the development of future therapeutics.[15]

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